

4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde molecular weight and formula

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Compound of Interest

4-(Methylamino)-2-

Compound Name: (methylthio)pyrimidine-5-
carbaldehyde

Cat. No.: B029033

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A Technical Overview of 4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde

This document provides a concise technical summary of the chemical compound **4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde**, focusing on its fundamental molecular properties. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This compound is known as an intermediate in the preparation of p38 kinase inhibitors[1].

Data Presentation

The core molecular data for **4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde** is summarized in the table below for quick reference and comparison.

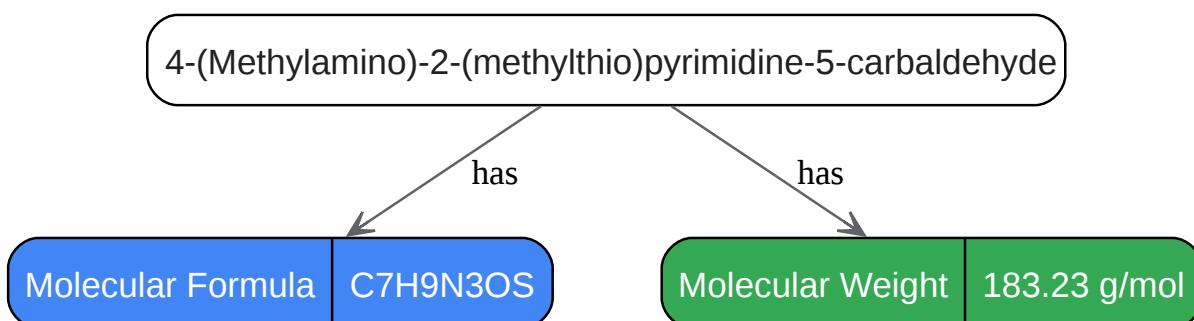
Property	Value
Molecular Formula	C ₇ H ₉ N ₃ OS[1]
Molecular Weight	183.23 g/mol [1]
CAS Number	185040-32-8[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde** are not available within the scope of the initial information retrieval. For specific experimental procedures, researchers are advised to consult specialized chemical synthesis literature and databases.

Logical Relationship

The following diagram illustrates the direct relationship between the compound's name and its key molecular identifiers.



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

- 1. scbt.com [scbt.com]
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